

A Comprehensive Technical Guide to the Solubility of BOP Reagent in Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough analysis of the solubility of (Benzotriazol-1-yloxy)tris(dimethylamino)phosphonium hexafluorophosphate (BOP reagent), a critical coupling reagent in peptide synthesis and organic chemistry. Understanding the solubility of BOP reagent in various organic solvents is paramount for optimizing reaction conditions, ensuring homogeneity, and maximizing yields in drug development and research applications. This document presents quantitative and qualitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the reagent's application in a typical peptide coupling workflow.

Core Data Presentation: Solubility Profile of BOP Reagent

The solubility of BOP reagent is a key parameter for its effective use. While it is generally known to be soluble in many polar aprotic solvents, this guide consolidates available quantitative and qualitative data into a structured format for easy reference and comparison.



Solvent	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Dielectric Constant (ε)	Solubility
Quantitative Data					
Dimethylform amide (DMF)	C ₃ H ₇ NO	73.09	153	36.7	~440 mg/mL
Dimethyl sulfoxide (DMSO)	C ₂ H ₆ OS	78.13	189	47.2	≥ 114.2 mg/mL[1][2]
Methanol	СН₃ОН	32.04	64.7	32.7	25 mg/mL[3] [4]
Ethanol (EtOH)	C₂H₅OH	46.07	78.37	24.5	≥ 4.43 mg/mL[1][2] [5]
Qualitative Data					
Acetonitrile (MeCN)	C2H3N	41.05	81.6	37.5	Soluble
Dichlorometh ane (DCM)	CH ₂ Cl ₂	84.93	39.6	9.1	Soluble[3][4]
Tetrahydrofur an (THF)	C4H8O	72.11	66	7.6	Soluble
Acetone	C₃H ₆ O	58.08	56	20.7	Soluble[3][4]
N-Methyl-2- pyrrolidone (NMP)	C₅H∍NO	99.13	202	32.2	Soluble
Water	H₂O	18.02	100	80.1	Insoluble[3] [4]



Note: The solubility in DMF is extrapolated from a test where 2.2g of BOP reagent dissolved in 5ml of DMF to form a clear solution. The term "Soluble" indicates that the reagent dissolves in the solvent, but specific quantitative data was not found in the reviewed literature. For optimal results, it is always recommended to perform a small-scale solubility test before preparing a large-scale reaction mixture. To enhance solubility, gentle warming to 37°C and sonication can be employed[1][2].

Experimental Protocols for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of BOP reagent in an organic solvent. This protocol is based on standard laboratory practices for solubility assessment.

Objective: To determine the approximate solubility of BOP reagent in a given organic solvent at room temperature.

Materials:

- BOP reagent (white to off-white powder)
- Selected organic solvent (analytical grade)
- Small test tubes or vials with caps
- Analytical balance
- Vortex mixer or magnetic stirrer
- Pipettes and graduated cylinders
- Spatula

Procedure:

- Preparation: Ensure all glassware is clean and dry to prevent contamination.
- Initial Qualitative Assessment:



- Add approximately 10-20 mg of BOP reagent to a small test tube.
- Add 1 mL of the chosen organic solvent.
- Cap the test tube and vortex or stir vigorously for 1-2 minutes.
- Visually inspect the solution. If the solid completely dissolves, the reagent is considered soluble at that concentration. If the solid remains, proceed to the quantitative assessment.
- Quantitative Assessment (Saturation Method):
 - Accurately weigh a known mass of BOP reagent (e.g., 100 mg) and place it into a test tube.
 - Using a pipette, add a small, measured volume of the organic solvent (e.g., 0.2 mL) to the test tube.
 - Cap the test tube and vortex or stir vigorously for 2-3 minutes at a constant temperature (e.g., 25°C).
 - If the solid dissolves completely, add another known mass of the BOP reagent (e.g., 10 mg) and repeat the agitation.
 - Continue adding small, known masses of the BOP reagent until a saturated solution is formed (i.e., a small amount of solid material remains undissolved after prolonged agitation).
 - Record the total mass of the BOP reagent that dissolved in the final volume of the solvent.

Calculation:

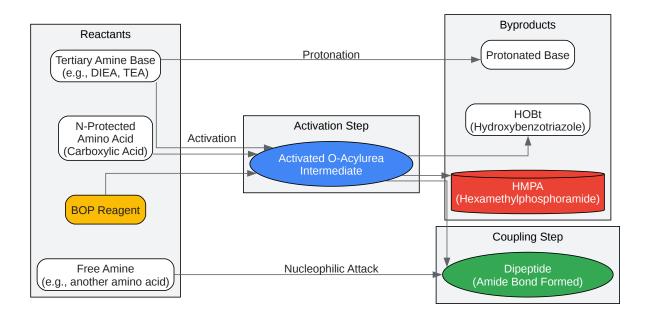
- Calculate the solubility using the following formula: Solubility (mg/mL) = Total mass of dissolved BOP reagent (mg) / Volume of solvent (mL)
- Reporting: Report the solubility in mg/mL or g/100mL at the specified temperature.

Mandatory Visualizations



Peptide Coupling Workflow using BOP Reagent

The following diagram illustrates the general workflow for a peptide coupling reaction facilitated by the BOP reagent. This process involves the activation of a carboxylic acid and its subsequent reaction with an amine to form an amide bond.



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Caption: General workflow of a BOP-mediated peptide coupling reaction.

This technical guide serves as a foundational resource for professionals in the fields of chemical research and drug development. A clear understanding of the solubility and application of the BOP reagent is essential for the successful synthesis of peptides and other amide-containing molecules.



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